

Application Notes and Protocols for Nisin-Controlled Gene Expression Systems

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Compound of Interest

Compound Name: Nisinic acid

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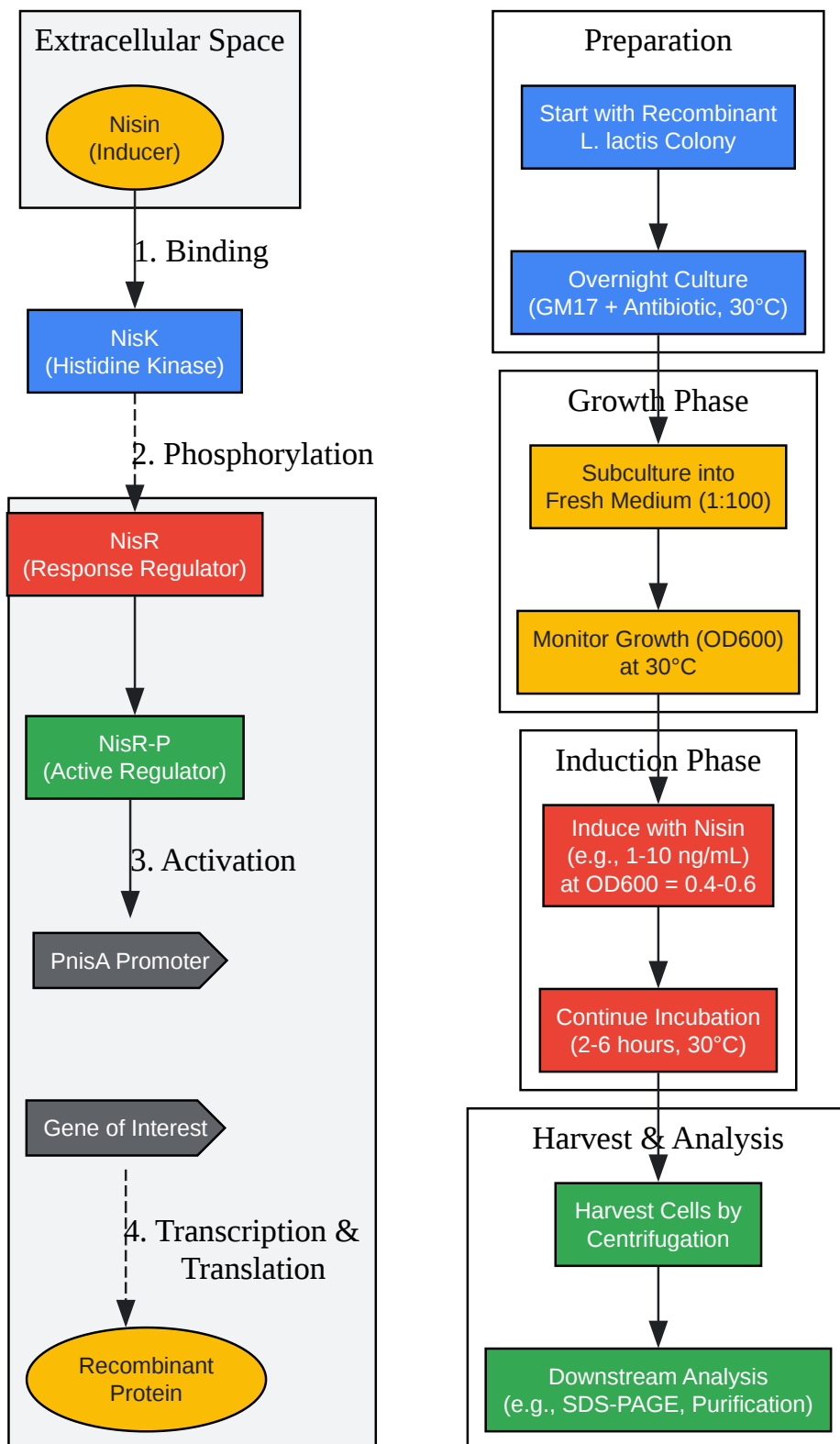
These application notes provide a comprehensive overview and practical guidance for utilizing nisin-controlled gene expression (NICE) systems, primarily in *Lactococcus lactis* and other Gram-positive bacteria. This powerful and tightly regulated system is a valuable tool for recombinant protein production, metabolic engineering, and functional gene analysis.

Introduction

The Nisin-Controlled Gene Expression (NICE) system is one of the most widely used and effective inducible systems for Gram-positive bacteria.[1][2] It leverages the natural autoregulatory mechanism of nisin biosynthesis in *Lactococcus lactis*. [3][4][5] The system's key advantages include its tight regulation, with virtually no basal expression in the uninduced state, and a broad dynamic range of induction, which can be over 1,000-fold. [6][7][8] The inducer, nisin, is a food-grade antimicrobial peptide, making this system particularly suitable for applications in the food and pharmaceutical industries. [6][9]

The core of the NICE system consists of two main components: the regulatory genes *nisR* and *nisK*, and the nisin-inducible promoter, *PnisA*. [3][5][6] *NisK* is a membrane-bound histidine kinase that acts as a sensor for extracellular nisin. [3][5] Upon binding nisin, *NisK* autophosphorylates and subsequently transfers the phosphate group to the response regulator, *NisR*. [3][5] Phosphorylated *NisR* then activates transcription from the *PnisA* promoter, leading to the expression of the downstream gene of interest. [3][5]

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